

# An In-depth Technical Guide to 4-Oxobutanenitrile: Properties, Synthesis, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Oxobutanenitrile

Cat. No.: B1583811

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**4-Oxobutanenitrile**, a bifunctional molecule featuring both a nitrile and an aldehyde group, serves as a versatile building block in organic synthesis. Its unique chemical reactivity allows for its participation in a variety of chemical transformations, making it a valuable precursor for the synthesis of diverse and complex molecules. This technical guide provides a comprehensive overview of the molecular properties, synthesis, and key applications of **4-oxobutanenitrile**, with a particular focus on its role in the synthesis of heterocyclic compounds of medicinal interest. Detailed experimental protocols and a summary of its chemical reactivity are presented to facilitate its use in research and development.

## Molecular Properties of 4-Oxobutanenitrile

**4-Oxobutanenitrile**, also known as 3-cyanopropionaldehyde, is a colorless liquid at room temperature. Its key molecular and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C4H5NO	[1]
Molecular Weight	83.09 g/mol	[1]
IUPAC Name	4-oxobutanenitrile	
Synonyms	3-Cyanopropionaldehyde, 3-Formylpropionitrile	[1]
CAS Number	3515-93-3	
Boiling Point	209.4 °C at 760 mmHg	
Density	0.974 g/cm <sup>3</sup>	

## Synthesis of 4-Oxobutanenitrile

The synthesis of **4-oxobutanenitrile** can be achieved through various methods. A common laboratory-scale synthesis involves the oxidation of 4-hydroxybutanenitrile.

### Experimental Protocol: Oxidation of 4-Hydroxybutanenitrile

This protocol describes the synthesis of **4-oxobutanenitrile** via the oxidation of 4-hydroxybutanenitrile using pyridinium chlorochromate (PCC).

Materials:

- 4-Hydroxybutanenitrile
- Pyridinium chlorochromate (PCC)
- Dichloromethane (anhydrous)
- Silica gel
- Sodium bicarbonate (saturated aqueous solution)

- Magnesium sulfate (anhydrous)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Chromatography column

#### Procedure:

- In a clean, dry round-bottom flask, dissolve 4-hydroxybutanenitrile (1.0 eq) in anhydrous dichloromethane.
- Add pyridinium chlorochromate (PCC) (1.5 eq) to the solution in one portion.
- Stir the reaction mixture vigorously at room temperature for 2-3 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion of the reaction, dilute the mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
- Wash the filtrate with a saturated aqueous solution of sodium bicarbonate, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be further purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.

## Chemical Reactivity and Applications

The presence of both a nitrile and an aldehyde functional group imparts a rich chemical reactivity to **4-oxobutanenitrile**. It can undergo reactions typical of both functionalities, including oxidation, reduction, and nucleophilic addition.

## Key Reactions of 4-Oxobutanenitrile

Reaction Type	Reagents	Product
Oxidation	e.g., Jones reagent (CrO <sub>3</sub> /H <sub>2</sub> SO <sub>4</sub> )	4-Oxobutanoic acid
Reduction	e.g., Sodium borohydride (NaBH <sub>4</sub> )	4-Hydroxybutanenitrile
Michael Addition	Nucleophiles (e.g., malonates, amines)	Adduct at the $\beta$ -position to the nitrile

## Application in Heterocyclic Synthesis: Synthesis of Substituted Pyrimidines

A significant application of **4-oxobutanenitrile** is its use as a precursor in the synthesis of substituted pyrimidines, which are important scaffolds in medicinal chemistry. The reaction involves the condensation of **4-oxobutanenitrile** with a guanidine derivative.

## Experimental Protocol: Synthesis of a 2-Amino-4-substituted Pyrimidine

This protocol outlines a general procedure for the synthesis of a 2-aminopyrimidine derivative from **4-oxobutanenitrile** and guanidine carbonate.

Materials:

- **4-Oxobutanenitrile**
- Guanidine carbonate
- Ethanol
- Sodium ethoxide
- Round-bottom flask
- Reflux condenser

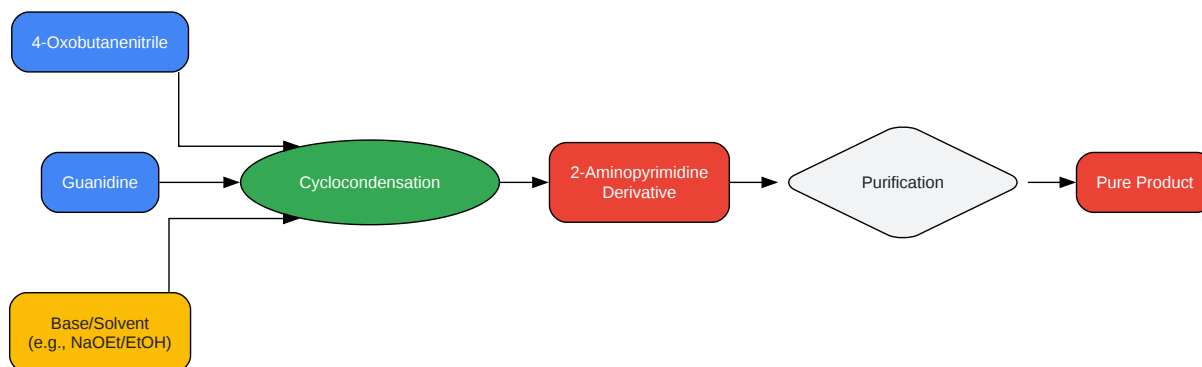
- Magnetic stirrer

Procedure:

- Prepare a solution of sodium ethoxide in ethanol by dissolving sodium metal in absolute ethanol.
- In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add **4-oxobutanenitrile** (1.0 eq) and guanidine carbonate (1.1 eq) to the sodium ethoxide solution.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction by TLC.
- After the reaction is complete, cool the mixture to room temperature and neutralize with a dilute acid (e.g., acetic acid).
- Remove the solvent under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography.

## Logical Workflow: Synthesis of a 2-Aminopyrimidine Derivative

The following diagram illustrates the logical workflow for the synthesis of a 2-aminopyrimidine derivative starting from **4-oxobutanenitrile**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the synthesis of a 2-aminopyrimidine derivative.

## Conclusion

**4-Oxobutanenitrile** is a valuable and versatile building block in organic synthesis. Its bifunctional nature allows for a wide range of chemical transformations, making it a key intermediate in the preparation of more complex molecules, including pharmaceutically relevant heterocyclic compounds. The experimental protocols and reactivity data presented in this guide are intended to provide a solid foundation for researchers and drug development professionals to utilize this compound in their synthetic endeavors. The continued exploration of the reactivity of **4-oxobutanenitrile** is expected to lead to the discovery of novel synthetic methodologies and the development of new bioactive molecules.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Oxobutanenitrile | C<sub>4</sub>H<sub>5</sub>NO | CID 77049 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Oxobutanenitrile: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583811#molecular-formula-and-weight-of-4-oxobutanenitrile]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)